Astrazon Orange R: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Astrazon Orange R*	
CAS No.:	*4657-00-5*	
Cat. No.:	*B1668980*	Get Quote

An In-depth Examination of the Chemical Properties, Structure, and Applications of a Versatile Cationic Dye

Introduction

Astrazon Orange R, also known as C.I. Basic Orange 22, is a cationic dye belonging to the methine class.[1] Its vibrant orange-red hue and strong affinity for anionic substrates have established it as a significant compound in the textile industry, particularly for the dyeing of acrylic fibers.[2] Beyond its industrial utility, the inherent fluorescence and cationic nature of **Astrazon Orange R** present intriguing possibilities for applications in scientific research, ranging from analytical chemistry to potential roles in cellular imaging. This technical guide provides a comprehensive overview of **Astrazon Orange R**, detailing its chemical structure, physicochemical properties, synthesis, and known applications, with a forward-looking perspective on its utility for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Astrazon Orange R is a dark orange powder that is soluble in water.[1][3] A summary of its key chemical and physical properties is presented in Table 1.

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Property	Value	Reference(s)
CAS Number	4657-00-5	[1]
Molecular Formula	C28H27ClN2	[1]
Molecular Weight	426.98 g/mol	[1]
Appearance	Dark orange to red solid powder	[3]
Water Solubility	7.7 g/L at 20°C	[3]
Colour Index	48040	[3]
Storage Temperature	2-8°C, sealed, away from moisture	[3]

Chemical Structure and Synthesis

The chemical name of **Astrazon Orange R** is 1,3,3-trimethyl-2-[2-(1-methyl-2-phenyl-1H-indol-3-yl)vinyl]-3H-indolium chloride.[4] Its structure is characterized by two heterocyclic indole moieties linked by a dimethine chain, which forms the chromophore responsible for its color. The positive charge on one of the nitrogen atoms classifies it as a cationic dye.

Caption: Chemical structure of **Astrazon Orange R**.

The synthesis of **Astrazon Orange R** involves the condensation of 1,3,3-Trimethyl-2-methyleneindoline and 1-Methyl-2-phenyl-1H-indole-3-carbaldehyde in glacial acetic acid at 90°C. The resulting product is then precipitated in water and converted to its chloride salt.[1]

Applications

Textile Dyeing

The primary application of **Astrazon Orange R** is in the dyeing of acrylic and its blended fabrics. Its cationic nature allows it to form strong ionic bonds with the anionic groups present in acrylic fibers, resulting in excellent colorfastness.[5] It produces a bright orange shade with a slight reddish hue. The dye is stable at high temperatures (up to 120°C) during the dyeing

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process, maintaining its color integrity.[1] It is also used for dyeing cellulose acetate and chlorinated fibers.

Analytical Chemistry

Astrazon Orange R can be utilized as a standard in analytical methods for the detection of synthetic colorants. A published method details its synchronized detection along with twelve other colorants in hawthorn pills using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This highlights its potential as a reference material in food safety and quality control laboratories.

Experimental Protocol: Detection of **Astrazon Orange R** in a Solid Matrix (Adapted from CN201711056673.9)

- Sample Preparation:
  - Accurately weigh 5-6 g of the homogenized solid sample.
  - Add 25-30 mL of methanol and sonicate for 30-40 minutes.
  - Allow the mixture to cool, then shake well and filter.
  - Precisely transfer 1 mL of the filtrate to a 10 mL volumetric flask and dilute to the mark with 50% methanol.
  - Filter the resulting solution through a 0.2 μm membrane to obtain the sample solution.
- Preparation of Standard Solution:
  - Prepare a stock solution of **Astrazon Orange R** in methanol.
  - Create a series of working standard solutions by diluting the stock solution with a blank matrix solution (prepared by following the sample preparation steps with a sample known to be free of the analyte).
- LC-MS/MS Analysis:
  - Inject equal volumes of the sample and standard solutions into an LC-MS/MS system.

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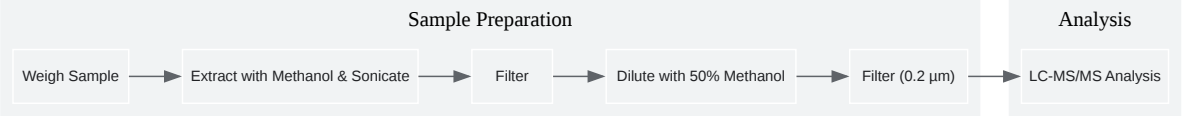
- Develop a suitable chromatographic method for the separation of **Astrazon Orange R**.
- Set the mass spectrometer to monitor for the specific precursor and product ions of **Astrazon Orange R** for quantification.



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Caption: Workflow for the detection of **Astrazon Orange R** in a solid matrix.

Mechanism of Action and Scientific Insights

As a cationic dye, the primary mechanism of interaction of **Astrazon Orange R** with anionic substrates, such as acrylic fibers, is through electrostatic attraction. The positively charged indolium nitrogen atom in the dye molecule is attracted to the negatively charged groups (e.g., sulfonate or carboxylate groups) present in the polymer chains of the acrylic material. This strong ionic interaction is a key factor in the dye's effectiveness and the fastness of the resulting color.[6][7]

From a photophysical perspective, **Astrazon Orange R** is a cyanine dye. A study investigating its spectroscopic and theoretical properties revealed that its excited states undergo solvent viscosity-controlled relaxation, which involves isomerization of the cyanine chromophore.[8][9] This characteristic is fundamental to its properties as a dye and suggests its potential as a fluorescent probe where changes in the local environment could influence its fluorescence emission. While specific protocols for its use in biological imaging are not yet established in the literature, its cationic nature and fluorescence suggest it could potentially be explored for staining negatively charged cellular components, such as nucleic acids or the surfaces of certain microorganisms. However, it is crucial to note that this would require dedicated research to develop and validate appropriate staining protocols and to understand its specificity and potential cytotoxicity.

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Safety and Handling

Astrazon Orange R is classified as a hazardous substance. It is toxic if swallowed and causes serious eye damage.[4] It is also very toxic to aquatic life with long-lasting effects.[4] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[10] Work should be conducted in a well-ventilated area, and inhalation of the dust should be avoided. In case of contact with eyes, rinse cautiously with water for several minutes.[4] If swallowed, seek immediate medical attention.[4]

Conclusion

Astrazon Orange R is a well-established cationic dye with significant applications in the textile industry. Its defined chemical structure, CAS number, and known physicochemical properties make it a reliable compound for various uses. While its primary role has been in industrial dyeing, its characteristics as a cationic and fluorescent molecule open avenues for its application in scientific research, particularly in analytical chemistry as a standard and potentially as a fluorescent probe in biological systems. For researchers and drug development professionals, **Astrazon Orange R** represents a compound with potential for novel applications, although further research is required to establish protocols and validate its use in areas such as cellular imaging. As with any chemical, adherence to strict safety protocols is paramount when handling **Astrazon Orange R**.

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